

Essential Safety and Operational Guide for Handling Armepavine

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Compound of Interest

Compound Name: Armepavine

Cat. No.: B10780532

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This document provides immediate and essential safety and logistical information for the handling of **Armepavine**. It includes detailed operational procedures and disposal plans to ensure a safe laboratory environment.

Chemical Safety and Hazard Information

Armepavine is a benzyloquinoline alkaloid that is classified as harmful if swallowed and is an irritant.^[1] It is essential to handle this compound with care, adhering to the safety precautions outlined below.

Identifier	Value
IUPAC Name	4-[[[(1R)-6,7-dimethoxy-2-methyl-3,4-dihydro-1H-isoquinolin-1-yl]methyl]phenol
CAS Number	524-20-9
Molecular Formula	C19H23NO3
Molecular Weight	313.4 g/mol [1]
GHS Classification	Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed. [1]
Signal Word	Warning [1]
Hazard Statements	H302: Harmful if swallowed [1]
Precautionary Statements	P264, P270, P301+P317, P330, P501 [1]
Toxicological Data	Specific LD50 and LC50 data for Armepavine are not readily available.
Occupational Exposure Limits	No specific occupational exposure limits (OELs) have been established for Armepavine by OSHA or NIOSH.

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted to determine the specific PPE required for handling **Armepavine**. The following are minimum recommendations for a laboratory setting.

Protection Type	Equipment	Specification
Eye and Face Protection	Safety Goggles or Face Shield	Must be worn when there is a risk of splashes.
Hand Protection	Chemical-resistant gloves	Nitrile gloves are suitable for incidental contact. Change gloves immediately if contaminated. For prolonged contact, consider double-gloving or using thicker, chemical-resistant gloves.
Body Protection	Laboratory Coat	A buttoned lab coat should be worn to protect skin and clothing.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a NIOSH-approved respirator if handling large quantities or if there is a risk of aerosolization.

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and maintain the integrity of the compound.

Handling Procedures:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by ensuring it is clean, uncluttered, and has adequate ventilation.
- **Weighing and Transferring:** Handle **Armepavine** as a solid in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. Use appropriate tools (e.g., spatula, weigh paper) for transfers.
- **Solution Preparation:** When preparing solutions, add the solid to the solvent slowly to avoid splashing.

- **Post-Handling:** After handling, decontaminate the work area and all equipment used. Wash hands thoroughly with soap and water.

Storage Plan:

- **Short-term (days to weeks):** Store in a dry, dark place at 0 - 4°C.
- **Long-term (months to years):** Store at -20°C.
- Keep the container tightly sealed to prevent contamination.

Emergency Procedures

In the event of an emergency, follow these procedures to ensure safety.

Spill Response:

- **Evacuate:** Immediately evacuate the area of the spill.
- **Alert:** Notify others in the vicinity and your supervisor.
- **Assess:** From a safe distance, assess the extent of the spill.
- **Contain:** If safe to do so, contain the spill using appropriate absorbent materials.
- **Clean-up:** For small spills, trained personnel wearing appropriate PPE can clean the area. For large spills, contact your institution's environmental health and safety department.
- **Decontaminate:** Thoroughly decontaminate the spill area after cleanup.

First Aid Measures:

- **If Swallowed:** Rinse mouth. Call a poison center or doctor if you feel unwell.
- **In Case of Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- **In Case of Skin Contact:** Wash with plenty of soap and water.

- If Inhaled: Move person into fresh air and keep comfortable for breathing.

Disposal Plan

All waste containing **Armepavine** must be handled as hazardous waste and disposed of in accordance with all applicable federal, state, and local regulations.

- Waste Collection: Collect all solid waste (e.g., contaminated gloves, weigh paper) and liquid waste in clearly labeled, sealed containers.
- Labeling: Label waste containers with "Hazardous Waste" and the chemical name "**Armepavine**."
- Storage: Store waste containers in a designated, secure area away from incompatible materials.
- Disposal: Arrange for disposal through your institution's hazardous waste management program. Do not dispose of **Armepavine** down the drain or in the regular trash.

Experimental Protocol: In Vitro NF-κB Inhibition Assay

Armepavine has been shown to inhibit the activation of NF-κB, a key transcription factor in inflammatory responses.[2] The following is a detailed protocol to assess the NF-κB inhibitory activity of **Armepavine** in a cell-based assay.

Materials:

- HEK293 cells stably expressing an NF-κB luciferase reporter gene
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- **Armepavine**

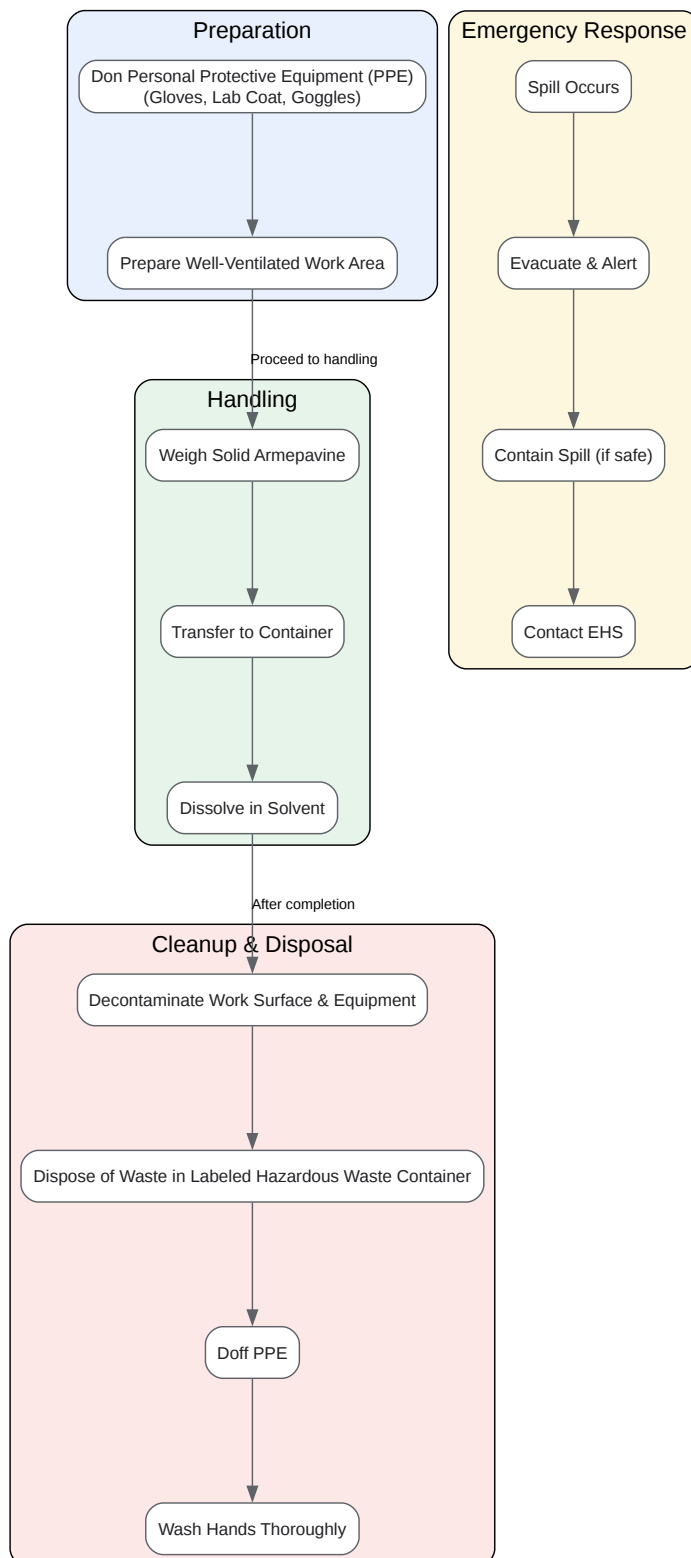
- Tumor Necrosis Factor-alpha (TNF- α)
- Luciferase Assay Reagent
- 96-well cell culture plates
- Luminometer

Procedure:

- Cell Culture: Culture the HEK293 NF- κ B reporter cells in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a 5% CO2 incubator.
- Cell Seeding: Seed the cells in a 96-well plate at a density of 5×10^4 cells per well and allow them to adhere overnight.
- Compound Treatment: Prepare serial dilutions of **Armepavine** in culture medium. Remove the old medium from the cells and add the **Armepavine** solutions at various concentrations. Include a vehicle control (e.g., DMSO).
- Stimulation: After a 1-hour pre-incubation with **Armepavine**, stimulate the cells with TNF- α (final concentration of 10 ng/mL) to activate the NF- κ B pathway. Include an unstimulated control.
- Incubation: Incubate the plate for 6 hours at 37°C in a 5% CO2 incubator.
- Luciferase Assay: After incubation, lyse the cells and measure the luciferase activity using a luminometer according to the manufacturer's protocol for the luciferase assay reagent.
- Data Analysis: Normalize the luciferase activity to a measure of cell viability (e.g., using a CellTiter-Glo assay in a parallel plate) to account for any cytotoxic effects of the compound. Calculate the percentage of NF- κ B inhibition for each concentration of **Armepavine** relative to the TNF- α stimulated control.

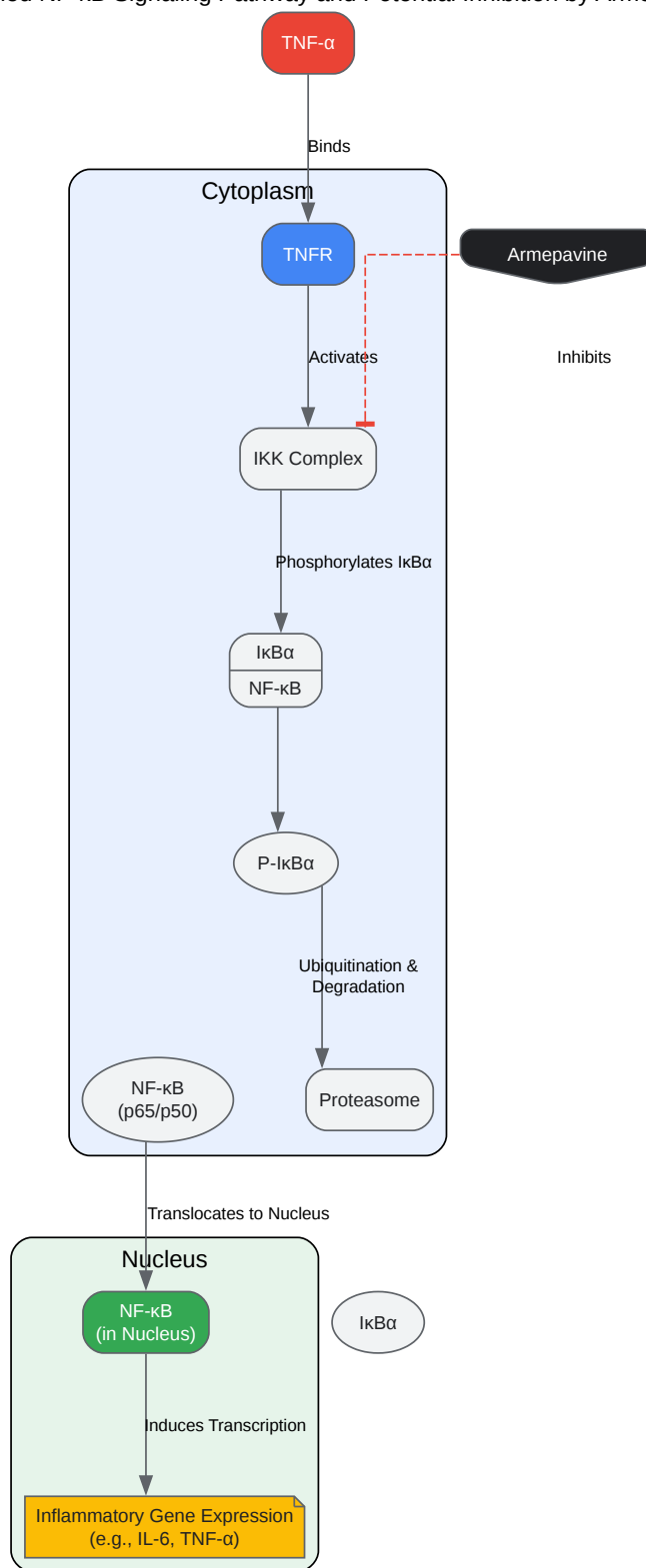
Visualizations

Safe Handling Workflow for Armepavine

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Caption: A flowchart outlining the safe handling workflow for **Armepavine**, from preparation to cleanup and emergency response.

Simplified NF- κ B Signaling Pathway and Potential Inhibition by Armepavine



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Caption: A diagram illustrating the NF- κ B signaling pathway and the potential inhibitory point of Armepavine.

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References

- 1. Armepavine | C₁₉H₂₃NO₃ | CID 442169 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (S)-armepavine inhibits human peripheral blood mononuclear cell activation by regulating Itk and PLCgamma activation in a PI-3K-dependent manner - PubMed [pubmed.ncbi.nlm.nih.gov]
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